

Technical Guide on the Safety and Handling of 4-Hydroxybut-2-enoic Acid

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Compound of Interest

Compound Name: 4-Hydroxybut-2-enoic acid

Cat. No.: B1220338

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **4-Hydroxybut-2-enoic acid** (CAS RN: 24587-49-3). A comprehensive Safety Data Sheet (SDS) with complete quantitative toxicological data is not publicly available. Therefore, this guide also draws upon general safety principles for handling structurally similar carboxylic acids. All laboratory work should be conducted with a thorough risk assessment and in accordance with institutional and regulatory safety standards.

Chemical Identification

Property	Value
Chemical Name	4-Hydroxybut-2-enoic acid
Synonyms	(E)-4-Hydroxycrotonic acid, trans-4-Hydroxycrotonic acid
CAS Number	24587-49-3
Molecular Formula	C ₄ H ₆ O ₃
Molecular Weight	102.09 g/mol
Structure	O=C(O)/C=C/CO

Hazard Identification

Based on available information, **4-Hydroxybut-2-enoic acid** is classified as a hazardous substance.

GHS Hazard Classification:

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2A
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3

GHS Label Elements:

- Pictogram:
- Signal Word:Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P271: Use only outdoors or in a well-ventilated area.

- P280: Wear protective gloves/ eye protection/ face protection.
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P312: Call a POISON CENTER or doctor/ physician if you feel unwell.
 - P332 + P313: If skin irritation occurs: Get medical advice/ attention.
 - P337 + P313: If eye irritation persists: Get medical advice/ attention.
 - P362 + P364: Take off contaminated clothing and wash it before reuse.
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.

Quantitative Toxicological Data:

Parameter	Value	Reference
LD50 (Oral)	Data not available	-
LD50 (Dermal)	Data not available	-
LC50 (Inhalation)	Data not available	-

Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive PPE plan is crucial for the safe handling of **4-Hydroxybut-2-enoic acid**. The selection of appropriate PPE is contingent on the specific procedures being performed and the potential for exposure.

Task	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling / Weighing	Safety glasses with side shields	Nitrile or butyl rubber gloves	Standard lab coat	Not generally required if handled in a well-ventilated area or chemical fume hood.
Solution Preparation / Transfer	Chemical splash goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a lab coat	Recommended if not performed in a chemical fume hood or if vapors are likely to be generated.
Heating or Reactions	Face shield worn over chemical splash goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a flame-retardant lab coat	Required if not performed in a chemical fume hood. Use a respirator with an appropriate acid gas cartridge.
Spill Cleanup	Face shield worn over chemical splash goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Required. Use a respirator with an appropriate acid gas cartridge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and bases.
- Store on lower shelves, at least below eye level.
- Do not store on metal shelves, as corrosive vapors may cause damage.

First Aid Measures

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Hazardous decomposition products may include carbon monoxide and carbon dioxide.

- Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Evacuate all non-essential personnel from the spill area.
- Ventilate the area of the spill.
- Wear appropriate Personal Protective Equipment (PPE) as outlined in Section 3.1.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials, such as sawdust.
- Neutralize the spill with a suitable agent for acids, such as sodium bicarbonate or a commercial acid neutralizer.
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with soap and water.

Experimental Protocol: Synthesis of (E)-4-hydroxybut-2-enoic acid[1]

This protocol describes the synthesis of **(E)-4-hydroxybut-2-enoic acid** from ethyl (E)-4-bromobut-2-enoate.

Materials:

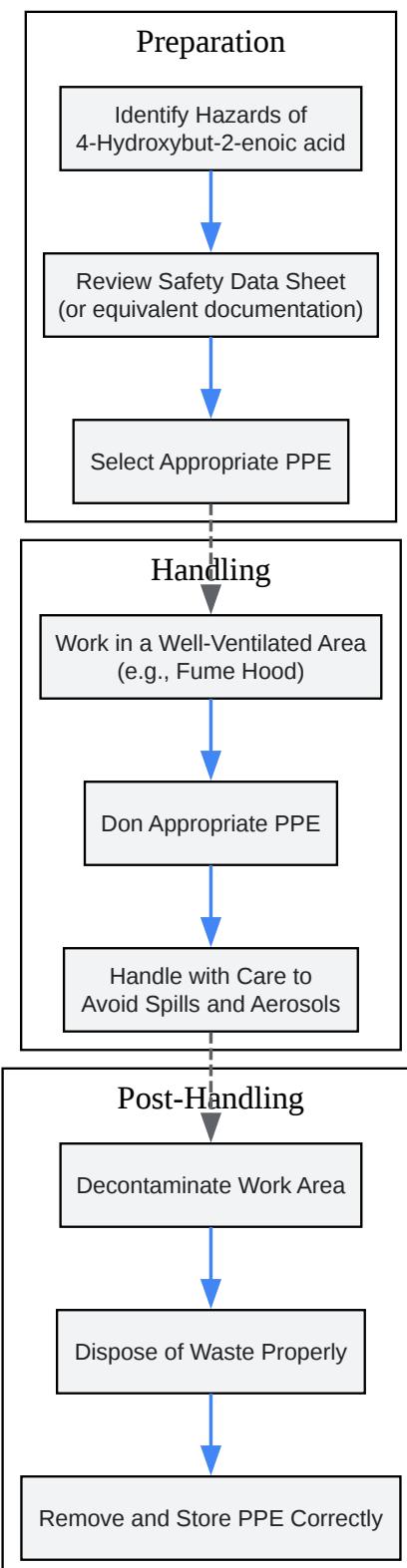
- Ethyl (E)-4-bromobut-2-enoate (2 g, 10 mmol)
- Potassium hydroxide (KOH) (1.2 g, 21 mmol)
- Water (10 mL)
- 1 M Hydrochloric acid (HCl)

- Ethyl acetate (EtOAc)
- Brine
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round bottom flask
- Stirring apparatus
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator

Procedure:

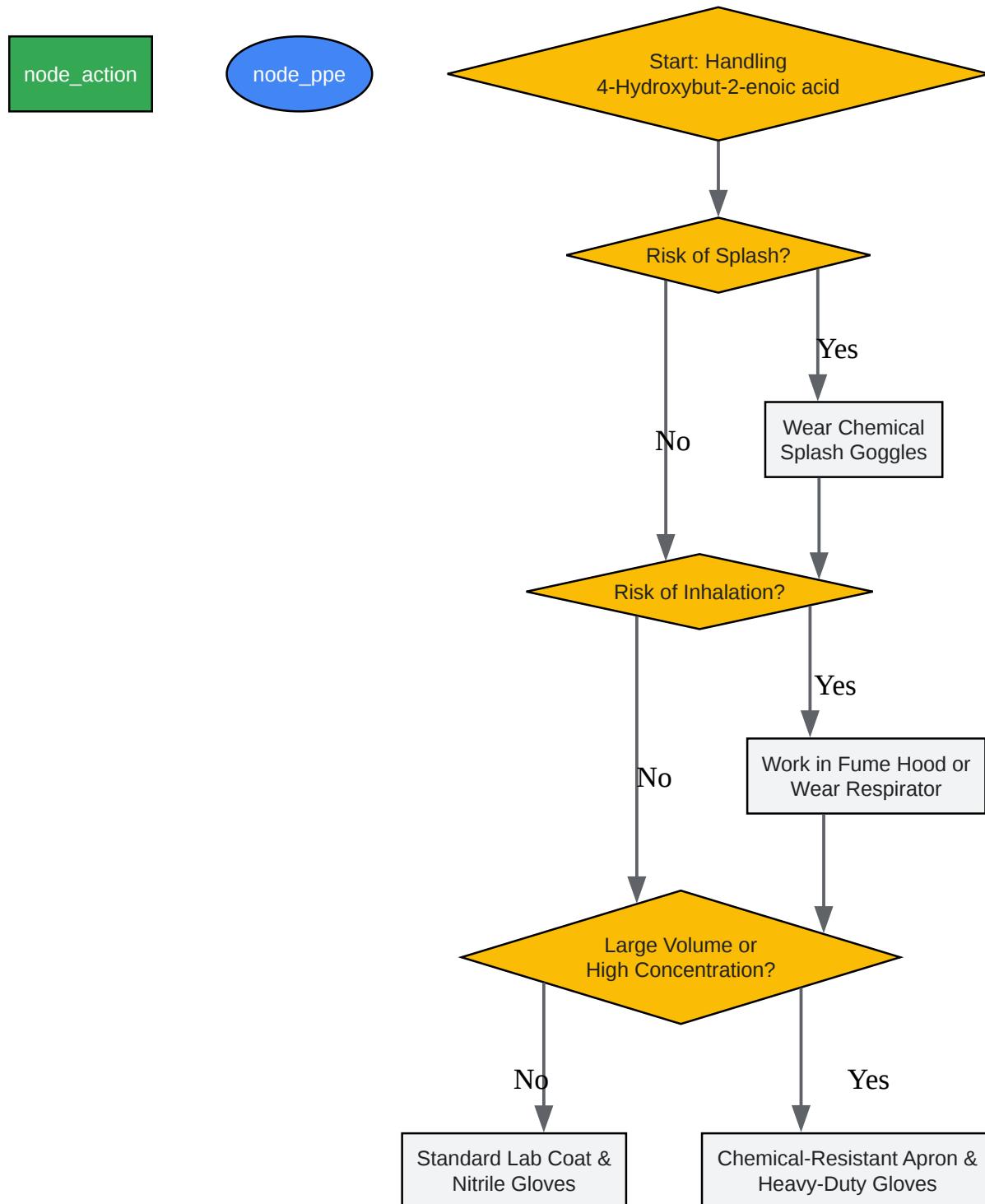
- To a round bottom flask, add ethyl (E)-4-bromobut-2-enoate (2 g, 10 mmol), potassium hydroxide (1.2 g, 21 mmol), and water (10 mL).
- Stir the reaction mixture at 100 °C for 2 hours.
- After 2 hours, cool the reaction mixture to room temperature.
- Acidify the mixture with 1 M HCl until the pH is acidic.
- Extract the product with ethyl acetate (3 x appropriate volume).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous MgSO_4 .
- Filter and concentrate the solution under reduced pressure using a rotary evaporator to yield the title compound.

Diagrams



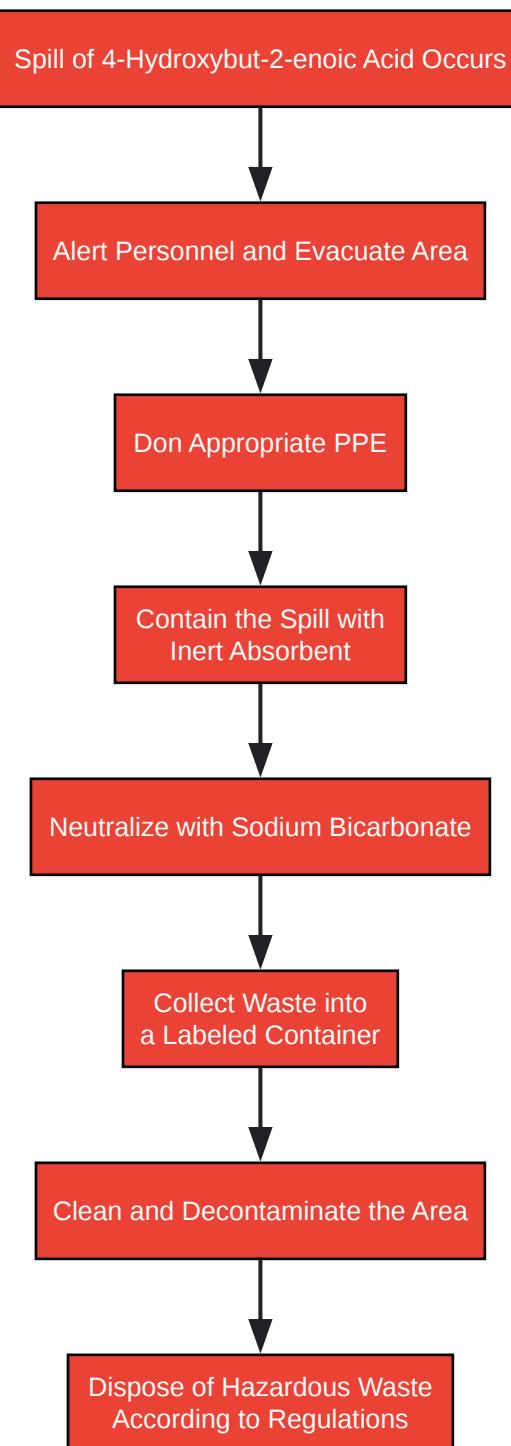
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Caption: General laboratory safety workflow for handling hazardous chemicals.



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Caption: Decision-making process for selecting appropriate Personal Protective Equipment (PPE).



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Caption: Logical flow for responding to a chemical spill.

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